

A Comprehensive Technical Guide to 1-Bromo-2-methylbut-3-en-2-ol

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Compound of Interest

Compound Name: 1-Bromo-2-methylbut-3-en-2-ol

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This document provides a detailed overview of the chemical properties of **1-Bromo-2-methylbut-3-en-2-ol**, tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Profile

1-Bromo-2-methylbut-3-en-2-ol is a halogenated tertiary alcohol. Its structure features a vinyl group, which can participate in various addition reactions, and a bromine atom, which is a good leaving group, making it a versatile reagent in organic synthesis.

Property	Data
Molecular Formula	C5H9BrO[1]
Molecular Weight	165.03 g/mol [1]
IUPAC Name	1-bromo-2-methylbut-3-en-2-ol[1]
SMILES	CC(CBr)(C=C)O[1]
InChI	InChI=1S/C5H9BrO/c1-3-5(2,7)4- 6/h3,7H,1,4H2,2H3[1]
CAS Number	36219-40-6[1]

Experimental Protocols



A standard method for the synthesis of bromohydrins such as **1-Bromo-2-methylbut-3-en-2-ol** is through the electrophilic addition of bromine to an alkene in an aqueous solution.[2][3] A common and safer alternative to using elemental bromine is the use of N-bromosuccinimide (NBS) in the presence of water.[2][4]

General Protocol for Bromohydrin Formation from an Alkene:

- Reactant Preparation: The parent alkene, 2-methylbut-3-en-2-ol, is dissolved in a suitable solvent system, typically a mixture of an organic solvent like dimethyl sulfoxide (DMSO) and water.[4]
- Reagent Addition: N-bromosuccinimide (NBS) is added portion-wise to the stirred solution. The reaction is typically carried out at a controlled temperature, often starting at 0°C, to manage the exothermic nature of the reaction.
- Reaction Monitoring: The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting material.
- Work-up: Upon completion, the reaction mixture is typically quenched with a reducing agent, such as sodium thiosulfate, to remove any unreacted bromine. The product is then extracted into an organic solvent.
- Purification: The crude product is purified using column chromatography on silica gel to isolate the desired bromohydrin.
- Characterization: The structure and purity of the final product are confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Logical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **1-Bromo-2-methylbut-3-en-2-ol**.





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Caption: Synthesis and characterization workflow.



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